

Application Notes and Protocols: Antimony Trifluoride in Ceramic Enamels and Glazes

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Compound of Interest

Compound Name: Antimony trifluoride

Cat. No.: B1265598

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Introduction

Antimony compounds have long been utilized in the ceramics industry, primarily as opacifiers and colorants in enamels and glazes.^[1] While antimony trioxide (Sb_2O_3) is the most commonly cited agent, antimony trifluoride (SbF_3) is also employed, offering unique characteristics due to the presence of fluoride.^{[2][3]} These notes provide a detailed overview of the application of **antimony trifluoride** in the formulation of ceramic enamels and glazes, including its functional role, representative experimental protocols, and critical safety considerations.

The primary function of antimony in glazes is to induce opacity, providing a white, dense finish that obscures the underlying ceramic body.^{[4][5]} This is achieved through the formation of microcrystalline particles within the glass matrix of the glaze during firing, which scatter light. Antimony is particularly effective as an opacifier when used in conjunction with halogens; therefore, SbF_3 serves as a source for both antimony and the halogen fluorine. The fluoride component also acts as a powerful flux, promoting the melting and fusion of glaze components at lower temperatures.

Principle of Action

The efficacy of **antimony trifluoride** as a glaze additive is based on its chemical transformations during the firing cycle.

- **Decomposition and Oxidation:** Upon heating, **antimony trifluoride** can react with atmospheric water and oxygen. It is proposed that it hydrolyzes to form antimony trioxide (Sb_2O_3), the primary opacifying species.[\[6\]](#)[\[7\]](#)
- **Opacification:** The newly formed antimony trioxide particles, along with other potential crystalline phases like calcium or sodium antimonates, disperse within the molten glaze. If their refractive index differs sufficiently from the surrounding glass matrix, they effectively scatter light, causing opacity.
- **Fluxing Action:** The release of fluoride ions lowers the melting point and viscosity of the glaze, which can improve surface smoothness and reduce firing temperatures.[\[8\]](#)
- **Color Development:** In specific formulations, antimony can produce characteristic colors. In lead-containing glazes, it can form lead antimonate, a pigment known as Naples Yellow. In combination with other oxides like titanium dioxide, it can produce a range of yellow and beige tones.[\[9\]](#)

Quantitative Data and Formulations

The following tables summarize key properties and representative formulation data for the use of antimony compounds in low-temperature glazes.

Table 1: Comparative Properties of Antimony Opacifiers

Property	Antimony Trifluoride (SbF_3)	Antimony Trioxide (Sb_2O_3)
Molar Mass	178.76 g/mol	291.52 g/mol
Melting Point	292 °C [7]	656 °C
Boiling Point	376 °C [7]	1425 °C
Primary Function	Opacifier, Flux	Opacifier
Key Hazard	Toxic, Corrosive [6] [10]	Suspected Carcinogen

Table 2: Representative Lead-Free, Low-Fire Opaque Glaze Formulation

Note: This is a representative formulation. Actual percentages will vary based on specific raw materials, desired opacity, and firing conditions. Testing is required.

Material	Purpose	Percentage by Weight (%)
Ferro Frit 3124	Primary Glass-former/Flux	75 - 85%
Kaolin (EPK)	Alumina Source, Suspension	10 - 15%
Silica (Flint)	Glass-former (durability)	1 - 5%
Antimony Trifluoride	Opacifier, Flux	4 - 8%
Bentonite	Suspension Aid	1 - 2%

Table 3: Representative Firing Protocol Parameters (Slow-Speed Electric Kiln)

Firing Stage	Rate	Target Temperature	Hold Time
Initial Heating	100 °C / hour	600 °C	30 minutes
Mid-Range Ramp	150 °C / hour	950 °C	0 minutes
Final Ramp	80 °C / hour	1060 °C (Cone 04)	15 minutes
Cooling	Natural (kiln off)	Ambient	N/A

Note: Antimony compounds can volatilize at higher temperatures, generally above Cone 1 (approx. 1150 °C), limiting their use to low-fire applications.

Experimental Protocols

The following protocols provide a detailed methodology for the preparation and application of a ceramic glaze containing **antimony trifluoride**.

Protocol: Glaze Preparation

- Safety Precautions: Before handling, consult the Safety Data Sheet (SDS) for **antimony trifluoride**.[\[11\]](#) All work must be performed in a well-ventilated area or fume hood. Wear

appropriate Personal Protective Equipment (PPE), including a respirator with a P100 filter, chemical-resistant gloves, and safety goggles.^[11]

- **Weighing:** Accurately weigh all dry ingredients as per the formulation in Table 2 using a calibrated digital scale.
- **Sieving:** Sieve all dry ingredients together through an 80-mesh screen to ensure proper mixing and to break up any clumps.
- **Slurry Formation:** Add the mixed dry ingredients to a volume of water approximately equal to the weight of the dry materials (e.g., 100g of dry mix to 100mL of water).
- **Milling:** Wet mill the slurry in a ball mill for 2-4 hours. This step is critical for homogenizing the mixture and ensuring a small, uniform particle size for a smooth, defect-free fired surface.
- **Viscosity Check:** After milling, measure the specific gravity of the glaze slurry using a hydrometer. A typical target range for dipping is 1.45 - 1.50. Adjust with small additions of water or by allowing the glaze to settle and decanting excess water.
- **Final Sieving:** Pass the milled slurry through an 80-mesh screen one final time to remove any large particles or contaminants.

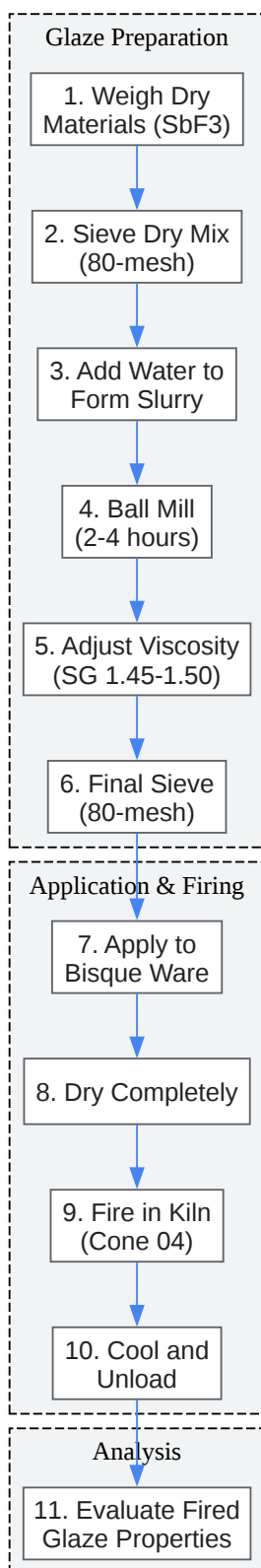
Protocol: Glaze Application and Firing

- **Substrate Preparation:** Use ceramic test tiles or other forms that have been previously bisque-fired (typically to around Cone 08, 955 °C). Ensure the surfaces are clean and free of dust or oils.
- **Application:** Apply the glaze to the bisque ware using a consistent method such as dipping, spraying, or brushing to achieve a uniform thickness.
- **Drying:** Allow the applied glaze to dry completely at room temperature. Handle pieces carefully as the unfired glaze is fragile.
- **Kiln Loading:** Load the dried pieces into an electric kiln, ensuring they are not touching each other or the kiln elements.

- Firing: Execute the firing program as detailed in Table 3. Proper ventilation of the kiln during firing is mandatory to safely exhaust any fumes produced, including fluoride and antimony vapors.[\[12\]](#)
- Cooling and Unloading: Allow the kiln to cool naturally to below 100 °C before opening. Unload the finished pieces.
- Analysis: Evaluate the fired glaze for opacity, surface quality, color, and any defects (e.g., crazing, pinholing).

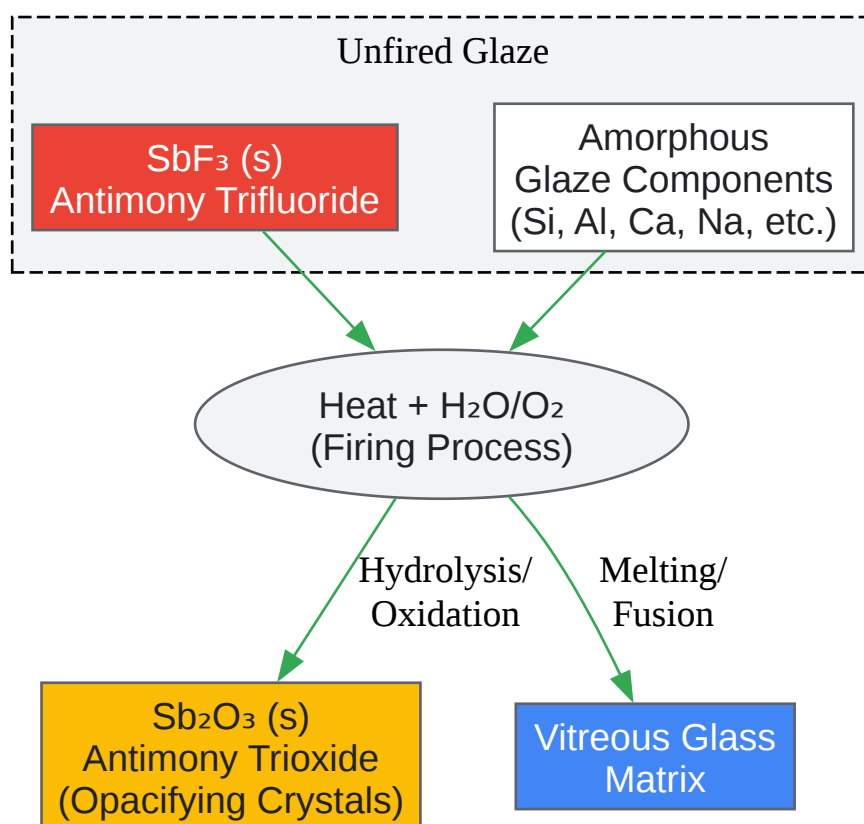
Visualized Workflows and Pathways

The following diagrams illustrate the experimental workflow and the proposed chemical pathway for **antimony trifluoride** in a ceramic glaze.



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Caption: Experimental workflow for preparing and testing a ceramic glaze with SbF₃.



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Caption: Proposed chemical pathway of SbF_3 during the glaze firing process.

Safety and Handling

Antimony trifluoride is a hazardous substance and requires strict safety protocols.^[13]

- **Toxicity:** It is toxic if swallowed, in contact with skin, or if inhaled.^[11] Chronic exposure to antimony compounds can potentially damage the liver, heart, and lungs.^[10]
- **Corrosivity:** SbF_3 is corrosive to skin, eyes, and the respiratory tract, capable of causing severe burns.^{[6][10]}
- **Handling:** Always handle in a fume hood. Use non-sparking tools and avoid creating dust. Ensure appropriate PPE is worn at all times, including respiratory protection, chemical-resistant gloves (e.g., nitrile), and a face shield.^[11]

- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed, compatible container. It is sensitive to moisture.[12]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow it to enter drains or waterways.[11]

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